

# 1,4-Butanedithiol CAS number 1191-08-8

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## Compound of Interest

Compound Name: 1,4-Butanedithiol

Cat. No.: B072698

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An In-depth Technical Guide to **1,4-Butanedithiol** (CAS 1191-08-8)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,4-Butanedithiol** (CAS 1191-08-8), also known as 1,4-dimercaptobutane, is a linear organosulfur compound with the chemical formula  $\text{HS}(\text{CH}_2)_4\text{SH}$ .<sup>[1]</sup> It is a colorless, malodorous liquid characterized by the presence of two highly reactive thiol functional groups at its termini. <sup>[1]</sup> This bifunctionality makes it a versatile building block and cross-linking agent in numerous areas of chemical research and materials science. Its ability to form strong bonds with metal surfaces, particularly gold, and its participation in polymerization reactions have established it as a critical component in nanotechnology, polymer chemistry, and biomedical engineering. This guide provides a comprehensive overview of its properties, synthesis, key reactions, applications, and detailed experimental protocols.

## Physicochemical Properties

The fundamental properties of **1,4-butanedithiol** are summarized in the tables below, providing essential data for experimental design and safety assessments.

Table 1: Chemical Identifiers for **1,4-Butanedithiol**

Identifier	Value
CAS Number	1191-08-8[2]
IUPAC Name	Butane-1,4-dithiol[1]
Synonyms	1,4-Dimercaptobutane, Tetramethylene dimercaptan[2]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S <sub>2</sub> [3]
Linear Formula	HS(CH <sub>2</sub> ) <sub>4</sub> SH[2]
InChI Key	SMTOKHQOVJRXLK-UHFFFAOYSA-N[2]
SMILES	C(CCS)CS[1]
EC Number	214-728-3[2]
PubChem CID	79148[3]

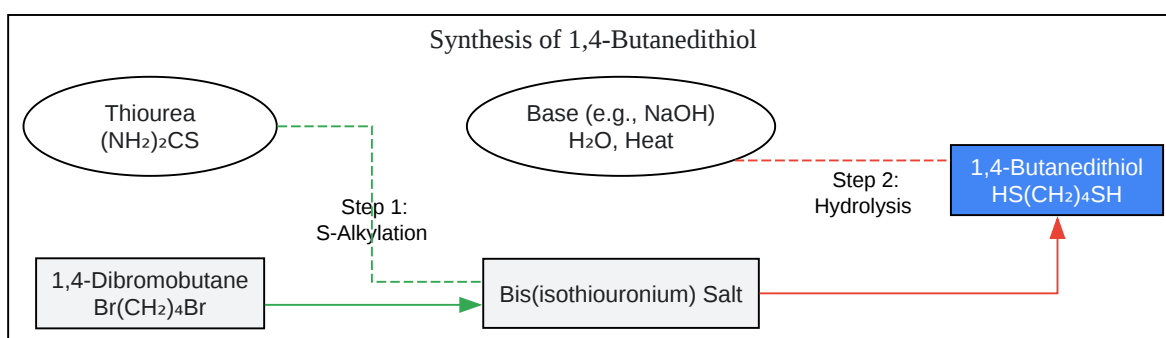
Table 2: Physical and Chemical Properties of **1,4-Butanedithiol**

Property	Value
Molecular Weight	122.25 g/mol [2]
Appearance	Colorless liquid[1]
Density	1.042 g/mL at 25 °C[4]
Boiling Point	195.5 °C (at 760 mmHg); 105-106 °C (at 30 mmHg)[1][4]
Melting Point	-53.9 °C[1]
Flash Point	113 °C (235.4 °F) - closed cup[2]
Refractive Index (n <sub>20/D</sub> )	1.529[4]
Solubility	Highly soluble in organic solvents[1]

## Synthesis and Key Reactions

## Synthesis

**1,4-Butanedithiol** is commonly synthesized from 1,4-dihalobutanes, such as 1,4-dibromobutane. A robust and widely used method involves the reaction of the dihalide with thiourea to form a bis(isothiuronium) salt, which is subsequently hydrolyzed under basic conditions to yield the dithiol. This two-step process is effective for preparing various  $\alpha,\omega$ -alkanedithiols.



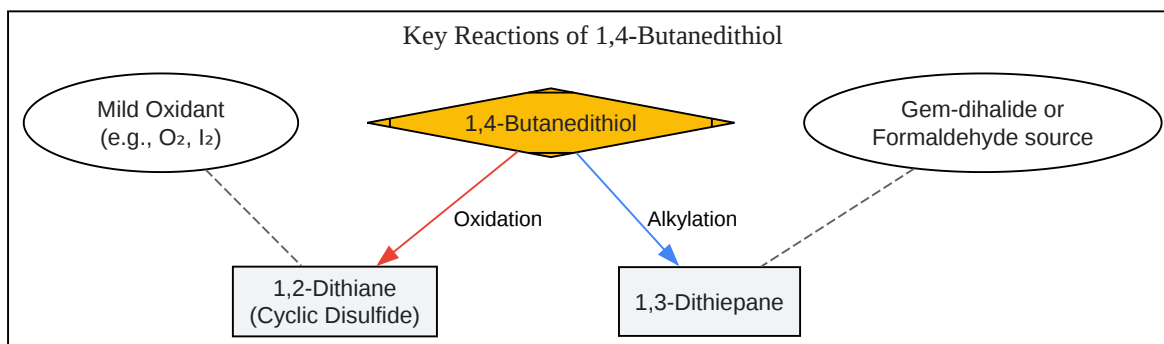
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Caption: General synthesis pathway for **1,4-butanedithiol**.

## Key Chemical Reactions

The two thiol groups of **1,4-butanedithiol** are highly nucleophilic and readily undergo oxidation and alkylation reactions.

- Oxidation: Mild oxidation of **1,4-butanedithiol** leads to intramolecular disulfide bond formation, yielding the cyclic disulfide 1,2-dithiane.[1] This reaction is a key step in certain polymer research applications.[5]
- Alkylation: As a dinucleophile, it reacts with geminal dihalides or other dielectrophiles to form heterocyclic compounds. For instance, reaction with an appropriate formaldehyde source yields the seven-membered ring, 1,3-dithiepane.[1]



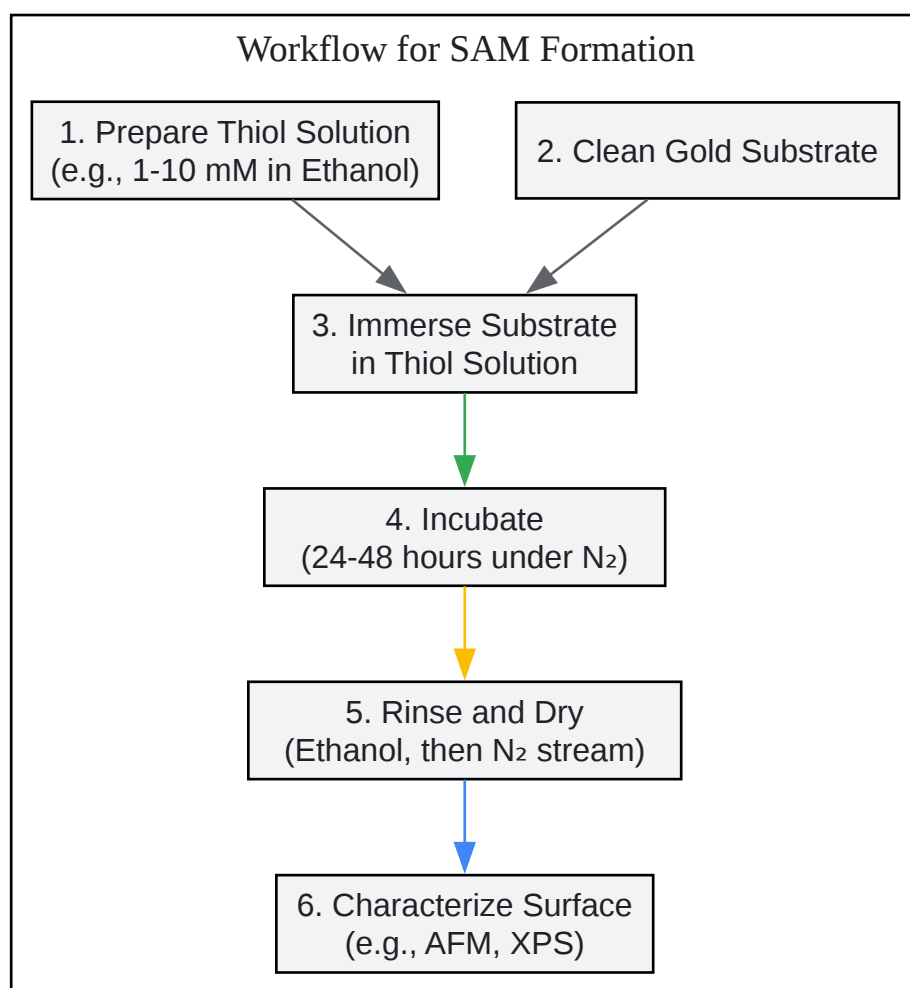
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Caption: Major reaction pathways for **1,4-butanedithiol**.

## Applications in Research and Development

### Surface Chemistry: Self-Assembled Monolayers (SAMs)

One of the most prominent applications of **1,4-butanedithiol** is in the formation of self-assembled monolayers (SAMs) on metal surfaces, particularly gold. The thiol groups form strong coordinative bonds with gold, leading to organized molecular layers.<sup>[1]</sup> Because it is a dithiol, it can be used to create thiol-terminated surfaces by having one thiol group bind to the substrate while the other remains free, enabling further functionalization. This is critical for fabricating biosensors, molecular electronics, and functional nanoparticles.



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Caption: Experimental workflow for forming a SAM on a gold surface.

## Polymer and Materials Science

**1,4-Butanedithiol** serves as a valuable monomer and cross-linker in polymer synthesis.

- **Thiol-Ene Polymerization:** It readily participates in thiol-ene "click" reactions, a type of radical-mediated step-growth polymerization, to create poly(thioether) networks.[6] This reaction is known for its high efficiency, rapid rate, and insensitivity to oxygen.[6]
- **Polyurethanes and Polyesters:** It is used in polyaddition reactions, often with diols like 1,4-butanediol, to synthesize sulfur-containing polyesters and polyurethanes.[1] Many of these polymers are being investigated for their biodegradability.[5]

## Biomedical Applications

The reactivity of **1,4-butanedithiol** makes it suitable for bioconjugation and the surface modification of biomaterials. A notable application involves its use in modifying hydroxyapatite nanoparticles to improve cell attachment on porous bone grafts, which has significant implications for regenerative medicine and tissue engineering.

## Experimental Protocols

### Protocol: Synthesis of 1,4-Butanedithiol from 1,4-Dibromobutane

This procedure is adapted from a general method for preparing dithiols from dibromides via the thiourea route, as described in Organic Syntheses.<sup>[1]</sup>

Materials:

- 1,4-Dibromobutane
- Thiourea
- 95% Ethanol
- Sulfuric acid (concentrated)
- Deionized water
- Diethyl ether
- Anhydrous calcium chloride or magnesium sulfate
- Nitrogen gas

Procedure:

- **Formation of the Bis(isothiuronium) Salt:** In a round-bottom flask equipped with a reflux condenser, dissolve thiourea (2.05 moles) in 95% ethanol. Bring the solution to a gentle

reflux. Cautiously add 1,4-dibromobutane (1.0 mole) in one portion. Continue to heat the mixture under reflux for 3-5 hours. A white precipitate of the dibromide salt will form.

- **Hydrolysis:** Cool the reaction mixture. Equip the flask for distillation and add a solution of sodium hydroxide (2.1 moles in water). Heat the mixture to reflux for 2-3 hours to hydrolyze the salt. Ammonia gas will be evolved during this step.
- **Acidification and Isolation:** Cool the flask in an ice bath. While purging the system with nitrogen, slowly add a pre-cooled solution of dilute sulfuric acid until the mixture is acidic to Congo red paper, followed by a 20% excess of acid. The **1,4-butanedithiol** will separate as an oil.
- **Purification:** Set up the apparatus for steam distillation. Steam distill the mixture until approximately 1.5-2 liters of distillate are collected per mole of starting material. Separate the oily dithiol layer from the aqueous distillate. Extract the aqueous layer with diethyl ether (2 x 250 mL).
- **Drying and Final Purification:** Combine the initial oil layer with the ether extracts and dry over anhydrous calcium chloride or magnesium sulfate. Filter off the drying agent and remove the ether by rotary evaporation. The crude product can be further purified by vacuum distillation to yield pure **1,4-butanedithiol**.

## Protocol: Formation of a 1,4-Butanedithiol Self-Assembled Monolayer on Gold

This protocol is based on standard procedures for preparing high-quality SAMs.

Materials:

- Gold-coated substrate (e.g., gold on silicon or mica)
- **1,4-Butanedithiol**
- 200-proof ethanol (spectroscopic grade)
- Dry nitrogen gas

- Clean glass or polypropylene vials with sealable caps

#### Procedure:

- **Substrate Cleaning:** Clean the gold substrate immediately before use. This can be done by UV-ozone treatment, piranha solution wash (extreme caution required), or simply rinsing thoroughly with ethanol followed by drying under a stream of dry nitrogen.
- **Solution Preparation:** In a clean vial, prepare a 1 mM solution of **1,4-butanedithiol** in 200-proof ethanol. Sonicate the solution for 5-10 minutes to ensure complete dissolution.
- **Immersion and Assembly:** Place the clean, dry gold substrate into a new vial. Cover the substrate with the thiol solution. To minimize oxidation, reduce the headspace in the vial and backfill with dry nitrogen gas before sealing the cap tightly.
- **Incubation:** Allow the self-assembly to proceed for 24-48 hours at room temperature. Longer incubation times generally lead to more ordered and densely packed monolayers.
- **Termination and Rinsing:** Remove the substrate from the thiol solution with clean tweezers. Rinse it thoroughly with a stream of fresh ethanol for 15-20 seconds to remove any physisorbed molecules.
- **Drying:** Dry the substrate gently under a stream of dry nitrogen gas. The functionalized substrate is now ready for use or characterization. Store in a clean, dry environment, preferably under an inert atmosphere.

## Safety and Handling

**1,4-Butanedithiol** is a hazardous chemical that must be handled with appropriate safety precautions. It is an irritant and has a strong, unpleasant odor. All work should be conducted in a well-ventilated fume hood.

Table 3: GHS Hazard Information for **1,4-Butanedithiol**



Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Data sourced from various safety data sheets.

Table 4: Handling and Storage Recommendations

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat. Use a suitable respirator if ventilation is inadequate.
Handling	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Keep away from heat and sources of ignition.
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly sealed. It is often recommended to refrigerate before opening.
In case of Exposure	Skin: Wash off with soap and plenty of water. Eyes: Rinse cautiously with water for several minutes. Inhalation: Move person into fresh air. Seek medical attention if symptoms persist.

Data sourced from various safety data sheets.

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